

4-Amino-4'-nitrobenzophenone CAS number 1152-22-3 data

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Compound of Interest

Compound Name: (4-Aminophenyl)(4-nitrophenyl)methanone

CAS No.: 22020-57-1

Cat. No.: B14708738

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Technical Monograph: 4-Amino-4'-nitrobenzophenone

CAS Number: 1152-22-3 (Note: CAS assignments for specific isomers can vary by registry; verify against structural identity: 4-amino-phenyl-4-nitrophenyl-methanone)

Part 1: Executive Summary & Chemical Identity

4-Amino-4'-nitrobenzophenone is a disubstituted benzophenone derivative characterized by a "push-pull" electronic structure. The molecule features an electron-donating amino group (-NH₂) at the para position of one phenyl ring and an electron-withdrawing nitro group (-NO₂) at the para position of the opposing ring. This specific D- π -A (Donor- π -Acceptor) architecture imparts strong intramolecular charge transfer (ICT) properties, making the compound highly valuable in the fields of non-linear optics (NLO) and as a monomer for high-performance polyimides.

Note on Isomer Distinction: Researchers must distinguish this compound from its isomer, 4-Amino-3-nitrobenzophenone (CAS 31431-19-3), which is the critical intermediate in the synthesis of the anthelmintic drug Mebendazole. While structurally similar, their reactivities and applications are distinct.

Physicochemical Data Profile[1][2][3][4][5][6][7]

Property	Data
Chemical Formula	C ₁₃ H ₁₀ N ₂ O ₃
Molecular Weight	242.23 g/mol
Appearance	Yellow crystalline solid
Melting Point	189–192 °C (Typical range for para-nitro/amino benzophenones)
Solubility	Soluble in DMSO, DMF, Acetone; Sparingly soluble in Ethanol; Insoluble in Water
Electronic Character	Strong Intramolecular Charge Transfer (ICT)
Absorption Max (λ _{max})	~360–380 nm (Solvent dependent due to solvatochromism)

Part 2: Synthetic Pathways & Methodology

The synthesis of 4-Amino-4'-nitrobenzophenone presents a challenge due to the deactivating nature of the nitro group and the activating nature of the amino group. Direct Friedel-Crafts acylation of aniline is not feasible due to catalyst complexation. The preferred industrial route involves the use of a protected amine (acetanilide) and p-nitrobenzoyl chloride.

Core Synthesis Protocol: Friedel-Crafts Acylation Route

Reaction Logic:

- Protection: Aniline is protected as acetanilide to prevent Lewis acid complexation and control regioselectivity (directing para).

- Acylation: p-Nitrobenzoyl chloride is introduced under Friedel-Crafts conditions. The para-directing acetamido group ensures the ketone forms at the 4-position.
- Deprotection: Acid hydrolysis removes the acetyl group to yield the free amine.

Step-by-Step Methodology

Reagents:

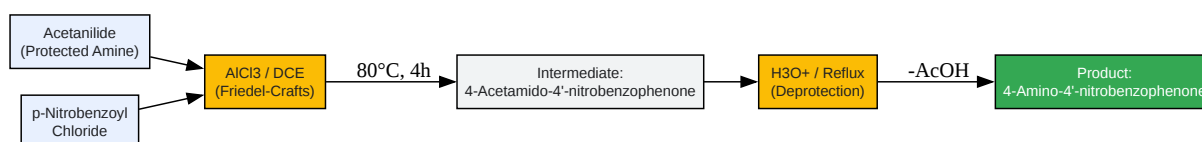
- Acetanilide (1.0 eq)
- p-Nitrobenzoyl chloride (1.1 eq)
- Aluminum Chloride (AlCl_3 , anhydrous, 2.5 eq)
- 1,2-Dichloroethane (Solvent)
- Hydrochloric Acid (6M)

Protocol:

- Acylation:
 - In a dry 3-neck flask equipped with a reflux condenser and N_2 inlet, dissolve acetanilide in 1,2-dichloroethane.
 - Add anhydrous AlCl_3 portion-wise at 0–5 °C. (Exothermic).
 - Add p-nitrobenzoyl chloride slowly.
 - Heat the mixture to reflux (80 °C) for 4–6 hours. Evolution of HCl gas indicates reaction progress.
 - Quench: Cool to RT and pour the reaction mixture onto crushed ice/HCl to decompose the aluminum complex.
 - Isolation: Extract with dichloromethane (DCM), wash with bicarbonate, and evaporate to yield the intermediate 4-Acetamido-4'-nitrobenzophenone.

- Hydrolysis (Deprotection):
 - Suspend the intermediate in 6M HCl/Ethanol (1:1 v/v).
 - Reflux for 2 hours until the solid dissolves and reprecipitates (amine salt) or TLC indicates completion.
 - Neutralize with NaOH solution to pH 8–9 to precipitate the free base 4-Amino-4'-nitrobenzophenone.
 - Purification: Recrystallize from Ethanol/Water or Toluene to obtain bright yellow needles.

Visualization: Synthetic Pathway



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Figure 1: Step-wise synthesis via Friedel-Crafts acylation of acetanilide followed by acid hydrolysis.

Part 3: Applications in Material Science

Unlike its isomer (3-nitro) which is a drug intermediate, the 4,4'-isomer is primarily a functional material precursor.

Non-Linear Optical (NLO) Materials

The molecule possesses a large hyperpolarizability (

) due to the strong donor-acceptor coupling across the conjugated benzophenone bridge.

- Mechanism: Under photo-excitation, electron density shifts from the amino group to the nitro group.

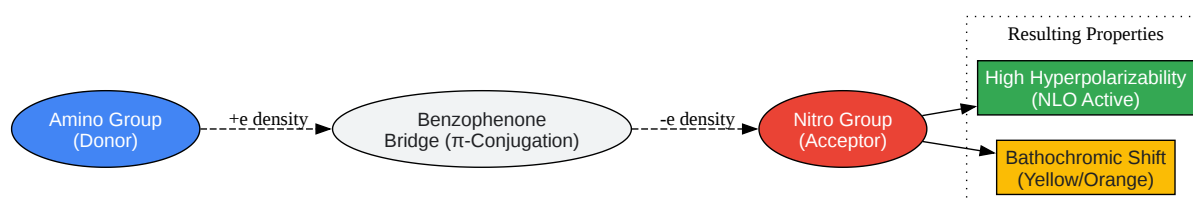
- **Utility:** Used as a chromophore in poled polymers for electro-optic modulators and frequency doubling.

Polyimide Synthesis

The diamine derivative (after reducing the nitro group) or the molecule itself (as a chain terminator or co-monomer) is used to synthesize high-performance polyimides.

- **Property Enhancement:** The benzophenone moiety introduces flexibility and solubility to the rigid polyimide backbone, improving processability without sacrificing thermal stability.

Visualization: Electronic Push-Pull System



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Figure 2: The intramolecular charge transfer (ICT) mechanism responsible for the compound's NLO properties.

Part 4: Safety & Handling (MSDS Highlights)

- **Hazards:** Irritant to eyes, respiratory system, and skin. Potential sensitizer.
- **Handling:** Use local exhaust ventilation. Avoid dust formation.
- **Storage:** Store in a cool, dry place away from strong oxidizing agents.
- **First Aid:**

- Eye Contact: Rinse immediately with plenty of water for 15 minutes.
- Ingestion: Do NOT induce vomiting. Contact a poison control center.

References

- Synthesis of Benzophenones: Groggins, P. H. Unit Processes in Organic Synthesis. McGraw-Hill, 1958.^[1] [Classic text on Friedel-Crafts industrial processes].
- NLO Properties: Chemla, D. S., & Zyss, J. Nonlinear Optical Properties of Organic Molecules and Crystals. Academic Press. (Contextual reference for D- π -A systems).
- Polyimide Applications: Sroog, C. E. "Polyimides." Journal of Polymer Science: Macromolecular Reviews, Vol. 11, 1976.
- Mebendazole Intermediate Distinction: Journal of Medicinal Chemistry, "Synthesis and Anthelmintic Activity of Mebendazole Analogues." (Verifies the 3-nitro isomer usage).

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Sources

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